

TC-G 1005 stability and storage conditions

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Compound of Interest

Compound Name: TC-G 1005

Cat. No.: B611244

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Technical Support Center: TC-G 1005

Welcome to the technical support center for **TC-G 1005**, a potent and selective Takeda G protein-coupled receptor 5 (TGR5) agonist. This resource is designed to assist researchers, scientists, and drug development professionals in the effective use of **TC-G 1005** in their experiments by providing detailed information on its stability, storage, and handling, along with troubleshooting guides and frequently asked questions.

Stability and Storage Conditions

Proper storage and handling of **TC-G 1005** are crucial for maintaining its integrity and ensuring reproducible experimental outcomes. Below is a summary of the recommended storage conditions for **TC-G 1005** in both solid form and in solvent.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
	4°C	2 years	
In Solvent	-80°C	2 years	It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles. [1]
	-20°C	1 year	Use within 1 year when stored at -20°C. [1]

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **TC-G 1005**?

A1: **TC-G 1005** is soluble in DMSO and ethanol. For in vitro experiments, a stock solution can be prepared by dissolving the compound in DMSO to a concentration of up to 100 mM.[\[2\]](#) For a 10 mM stock solution, you would dissolve 3.995 mg of **TC-G 1005** in 1 mL of DMSO. It is important to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.[\[1\]](#) If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.

Q2: What is the recommended method for preparing **TC-G 1005** for in vivo studies?

A2: For in vivo administration, it is recommended to prepare fresh solutions on the day of use. A common vehicle for oral administration involves a multi-solvent system. For example, a solution can be prepared by first dissolving **TC-G 1005** in DMSO, and then sequentially adding PEG300, Tween-80, and saline. Another option is a formulation of 10% DMSO in corn oil. It is crucial to ensure the compound is fully dissolved and the solution is clear before administration.

Q3: Can I store the in vivo formulation for later use?

A3: It is strongly recommended to prepare the working solution for in vivo experiments fresh on the day of the experiment to ensure its stability and efficacy.

Q4: What is the mechanism of action of **TC-G 1005**?

A4: **TC-G 1005** is a potent and selective agonist for the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5. Activation of TGR5 by **TC-G 1005** stimulates the secretion of glucagon-like peptide-1 (GLP-1) and has been shown to reduce blood glucose levels.

Q5: What are the known off-target effects of **TC-G 1005**?

A5: **TC-G 1005** is highly selective for TGR5 over the farnesoid X receptor (FXR). However, as with any pharmacological agent, the potential for off-target effects should be considered, especially at high concentrations. It is advisable to include appropriate controls in your experiments to validate that the observed effects are mediated through TGR5.

Troubleshooting Guide

Issue 1: Precipitation or phase separation of **TC-G 1005** in solution.

- Cause: This may be due to the solubility limits of the compound in the chosen solvent or vehicle, or the use of DMSO that has absorbed water.
- Solution:
 - Gently warm the solution and/or use sonication to aid dissolution.
 - Ensure you are using fresh, anhydrous DMSO for preparing stock solutions.
 - For in vivo formulations, ensure the solvents are added sequentially and mixed thoroughly at each step.
 - Consider adjusting the solvent ratios or using an alternative formulation if precipitation persists.

Issue 2: High variability in experimental results.

- Cause: Variability can arise from inconsistent compound preparation, degradation of the compound due to improper storage, or differences in cell passage number and health.
- Solution:
 - Always prepare fresh working solutions from a properly stored, aliquoted stock solution to avoid freeze-thaw cycles.
 - Ensure consistent cell culture conditions, including cell density and passage number, as these can influence cellular responses.
 - Verify the concentration of your stock solution periodically.

Issue 3: Unexpected or lack of biological activity.

- Cause: This could be due to compound degradation, incorrect dosage, or issues with the experimental system.
- Solution:
 - Confirm the integrity of your **TC-G 1005** stock by comparing its activity with a new batch or a known positive control for TGR5 activation.
 - Review the storage conditions and age of your compound and stock solutions. As a powder, **TC-G 1005** is stable for up to 3 years at -20°C. In solvent, it should be used within 2 years when stored at -80°C or 1 year at -20°C.
 - Ensure that the cell line or animal model used expresses functional TGR5.
 - Optimize the concentration of **TC-G 1005** and the treatment duration for your specific assay.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:

- **TC-G 1005** (MW: 399.48 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Procedure:
 1. Weigh out 3.995 mg of **TC-G 1005** powder.
 2. Add 1 mL of anhydrous DMSO to the powder.
 3. Vortex the solution until the compound is completely dissolved. If needed, use a sonicator for a few minutes to aid dissolution.
 4. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
 5. Store the aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.

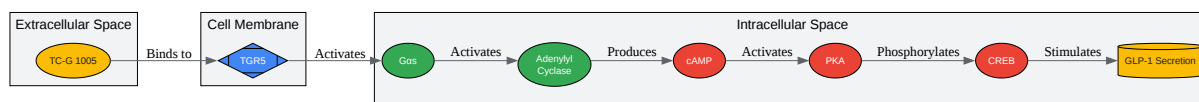
Protocol 2: In Vitro GLP-1 Secretion Assay using STC-1 Cells

- Cell Culture:
 - Culture murine intestinal STC-1 cells in DMEM supplemented with 10% FBS and antibiotics. Maintain the cells at 37°C in a humidified atmosphere with 5% CO₂.
- Assay Procedure:
 1. Seed STC-1 cells in a 24-well plate and allow them to reach 80-90% confluency.
 2. On the day of the experiment, wash the cells twice with a HEPES-based buffer.
 3. Pre-incubate the cells in the HEPES buffer for 1-2 hours at 37°C to establish a baseline.
 4. Prepare different concentrations of **TC-G 1005** in the HEPES buffer. Include a vehicle control (e.g., 0.1% DMSO).

5. Remove the pre-incubation buffer and add the **TC-G 1005**-containing buffer or vehicle control to the respective wells.
6. Incubate the plate for 2-3 hours at 37°C.
7. Collect the supernatant from each well.
8. Measure the concentration of active GLP-1 in the supernatant using a commercially available GLP-1 ELISA kit, following the manufacturer's instructions.

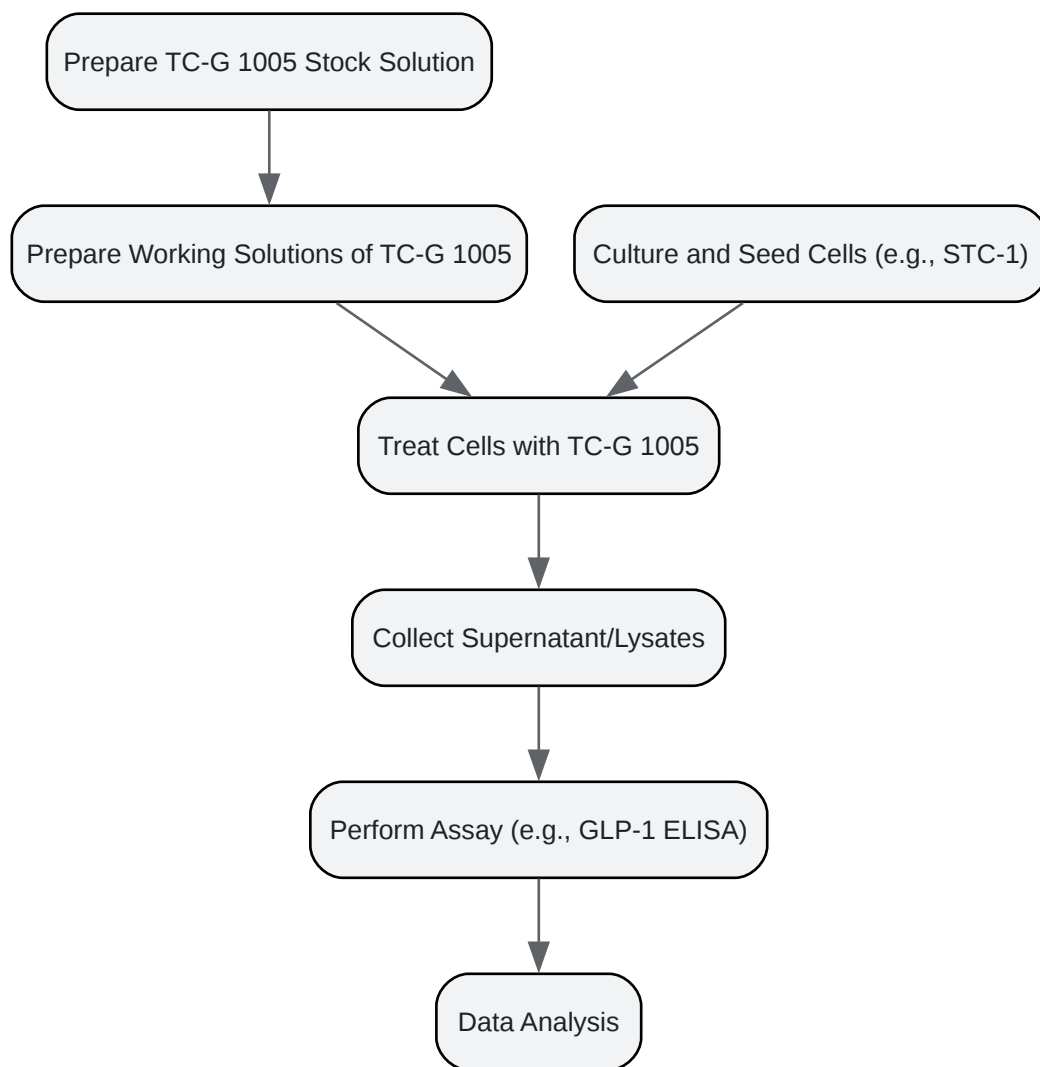
Signaling Pathway and Experimental Workflow Diagrams

Below are diagrams illustrating the TGR5 signaling pathway and a typical experimental workflow for assessing the effect of **TC-G 1005**.



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TGR5 signaling pathway activated by **TC-G 1005**.



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A typical experimental workflow for **TC-G 1005**.

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- 2. TC-G 1005 | GPBA Receptors | Tocris Bioscience [tocris.com]

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